

2-Methyl-3-nitroanisole: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Methyl-3-nitroanisole

Cat. No.: B1293961

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling precautions for **2-Methyl-3-nitroanisole** (CAS No: 4837-88-1). The information is compiled to assist laboratory personnel in minimizing risks and ensuring safe usage, storage, and disposal of this chemical.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **2-Methyl-3-nitroanisole** is fundamental to its safe handling. The following table summarizes key quantitative data.

Property	Value	Reference
Molecular Formula	C8H9NO3	[1][2]
Molecular Weight	167.16 g/mol	[1][2]
Appearance	Yellow to pale brown powder or crystalline powder.[3]	
Melting Point	54-56 °C	[3][4]
Boiling Point	94-96 °C at 0.5 mmHg	[3]
Density	1.2 ± 0.1 g/cm ³	[3]
Flash Point	>230 °F (>110 °C)	[3]
Solubility	Sparingly soluble in water.[5]	
Refractive Index	1.538	[3]

Hazard Identification and Toxicological Data

2-Methyl-3-nitroanisole is classified as a hazardous substance. The following tables summarize its GHS classification and available toxicological information.

GHS Hazard Classification

Classification	Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1][6]
GHS Pictogram	GHS07	Exclamation Mark[4][6]
Signal Word	Warning	

Toxicological Summary

Endpoint	Result	Species	Reference
Acute Oral Toxicity	Harmful if swallowed (Category 4).[1][6]	Data not specified	[1][6]
Carcinogenicity	No data available for 2-Methyl-3-nitroanisole. For the related compound 2-Nitroanisole, it is listed as "possibly carcinogenic to humans (Group 2B)" by IARC and "reasonably anticipated to be a human carcinogen" by NTP.[7][8][9]		
Mutagenicity	No specific data available for 2-Methyl-3-nitroanisole. The related compound 2-Nitroanisole is mutagenic in bacteria. [7][8]		
Other Toxic Effects	For the related compound 2-Nitroanisole, high doses can cause methemoglobinemia, and pathological lesions in the urinary bladder, spleen, kidney, and liver in rats.[7][8]		

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **2-Methyl-3-nitroanisole**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[2][10]
- Ensure eyewash stations and safety showers are readily accessible.[6]

Personal Protective Equipment

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[4][6]
- Skin Protection: Wear nitrile or other suitable chemical-resistant gloves.[4][10] A lab coat or other protective clothing should be worn to prevent skin contact.[10]
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask or a respirator with an appropriate particulate filter should be used.[4][10]

Hygiene Practices

- Wash hands thoroughly after handling and before eating, drinking, or smoking.[7]
- Do not eat, drink, or smoke in areas where the chemical is handled.[11]
- Contaminated clothing should be removed and washed before reuse.[7]

Storage and Disposal

Proper storage and disposal are crucial to prevent accidents and environmental contamination.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][12]
- Keep away from incompatible materials such as strong oxidizing agents.[7]

- The storage class for this combustible solid is 11.[4][6]

Disposal

- Dispose of waste in accordance with all applicable federal, state, and local regulations.[3]
- Do not allow the product to enter drains.[10]

Emergency Procedures

In the event of an emergency, follow these procedures.

First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10][12]
- Specific Hazards: Hazardous decomposition products include nitrogen oxides, carbon monoxide, and carbon dioxide.[7]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[10][12]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE. Avoid breathing dust.^[10]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.^[10]
- Containment and Cleanup: Sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal.^[7]^[10]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2-Methyl-3-nitroanisole** are not readily available in the public domain. The following are generalized methodologies for key toxicological assays that would be appropriate for this class of compound.

It is critical to note that these are representative protocols and have not been specifically validated for **2-Methyl-3-nitroanisole**.

Ames Test for Mutagenicity (Generalized Protocol)

- Bacterial Strains: Utilize various strains of *Salmonella typhimurium* (e.g., TA98, TA100) with and without metabolic activation (S9 fraction).
- Dose Selection: A preliminary toxicity test is performed to determine a suitable dose range.
- Assay:
 - The test compound is dissolved in a suitable solvent (e.g., DMSO).
 - Aliquots of the test solution, the bacterial culture, and either S9 mix or a buffer are combined in a test tube.
 - The mixture is incubated, and then molten top agar is added.
 - The entire mixture is poured onto minimal glucose agar plates.
 - Plates are incubated for 48-72 hours.

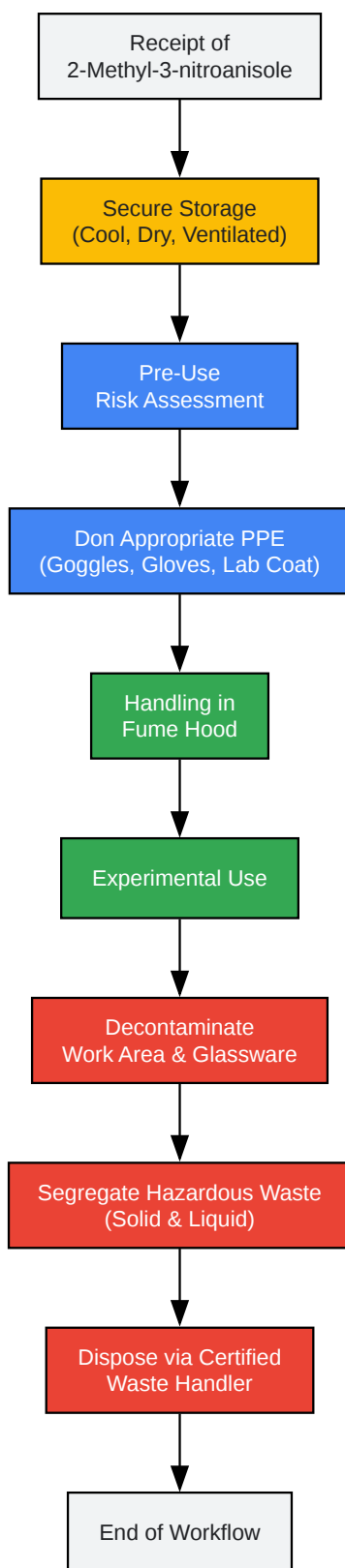
- **Data Analysis:** The number of revertant colonies on the test plates is compared to the number on the negative (solvent) control plates. A significant, dose-dependent increase in revertant colonies indicates a mutagenic effect. Positive controls are run in parallel.

Acute Oral Toxicity Study (Up-and-Down Procedure - OECD 425) (Generalized Protocol)

- **Animal Model:** Typically performed in female rats or mice.
- **Dose Administration:** A single animal is dosed with the test substance at a starting dose level. The substance is typically administered by gavage.
- **Observation:** The animal is observed for signs of toxicity and mortality for up to 14 days.
- **Sequential Dosing:**
 - If the animal survives, the next animal is given a higher dose.
 - If the animal dies, the next animal is given a lower dose.
- **LD50 Estimation:** This sequential process continues until the criteria for stopping the test are met. The LD50 is then calculated using a maximum likelihood method.

Visualized Workflows

As specific signaling pathway data for **2-Methyl-3-nitroanisole** is unavailable, the following diagram illustrates a logical workflow for its safe handling in a laboratory setting.



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Caption: Safe handling workflow for **2-Methyl-3-nitroanisole**.

This guide is intended to provide comprehensive safety and handling information. It is not a substitute for a thorough understanding of the Safety Data Sheet (SDS) and proper laboratory training. Always consult the most recent SDS for **2-Methyl-3-nitroanisole** before use.

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